

A Comprehensive Technical Guide to the Safe Handling of N-Boc-L-phenylalaninal

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Compound of Interest

Compound Name: *N-Boc-L-phenylalaninal*

Cat. No.: B556953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **N-Boc-L-phenylalaninal**, a key building block in peptide synthesis and medicinal chemistry. While a specific Safety Data Sheet (SDS) from Sigma-Aldrich indicates that **N-Boc-L-phenylalaninal** is not classified as a hazardous substance, it is crucial to recognize that its chemical, physical, and toxicological properties have not been exhaustively investigated.^[1] The presence of an aldehyde functional group necessitates a cautious approach, as aldehydes as a class of compounds are known to be reactive and can present various health hazards.^[2] This guide synthesizes available data for **N-Boc-L-phenylalaninal** with general safety protocols for handling reactive aldehydes to ensure the well-being of laboratory personnel.

Physicochemical and Toxicological Data

Quantitative data for **N-Boc-L-phenylalaninal** is limited. The following tables summarize the available information.

Table 1: Physical and Chemical Properties of **N-Boc-L-phenylalaninal**

Property	Value	Source
CAS Number	72155-45-4	[1] [3] [4]
Molecular Formula	C ₁₄ H ₁₉ NO ₃	[4] [5]
Molecular Weight	249.31 g/mol	[4]
Appearance	White Powder	[6]
Melting Point	86 - 88 °C	[1] [4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.	[7]
Storage Temperature	-20°C	[4]

Table 2: Toxicological Information for **N-Boc-L-phenylalaninal**

Endpoint	Result	Source
GHS Classification	Not a hazardous substance or mixture	[1]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	[1]
Acute Toxicity	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.	[1]

Hazard Identification and General Precautions for Aldehydes

Despite the non-hazardous classification of **N-Boc-L-phenylalaninal**, the aldehyde functional group warrants specific safety considerations. Aldehydes are generally reactive electrophiles that can be toxic.^[2] Inhalation of aldehyde vapors can lead to respiratory irritation, and skin contact may cause dermatitis or allergic reactions.^[2]

Key potential hazards associated with aldehydes include:

- **Reactivity:** Aldehydes can be incompatible with strong oxidizing agents and strong acids.^[8]
- **Toxicity:** Some aldehydes are cytotoxic and carcinogenic due to their ability to form adducts with cellular proteins and DNA.^[2]
- **Irritation:** Aldehydes can cause irritation to the eyes, skin, and respiratory tract.^{[2][9]}

Experimental Protocols for Safe Handling

The following protocols are based on general best practices for handling chemicals in a laboratory setting and specific precautions for reactive aldehydes.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

- **Eye and Face Protection:** Always wear splash-proof safety goggles or safety glasses with side shields. A full-face shield should be worn when handling larger quantities or when there is a significant risk of splashing.^[2]
- **Hand Protection:** Use aldehyde-impermeable gloves, such as butyl rubber or nitrile gloves.^[2] Latex or polyvinyl chloride gloves are not recommended as they may not provide adequate protection.^[2] Always inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A lab coat or gown should be worn at all times. For procedures with a higher risk of splashes, consider elbow-length gloves or protective sleeves made of an aldehyde-impermeable material.^[2]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of any potential vapors or dust.[10] If a fume hood is not available and there is a risk of exceeding exposure limits, a NIOSH-certified respirator appropriate for organic vapors should be used.[2]

Engineering Controls

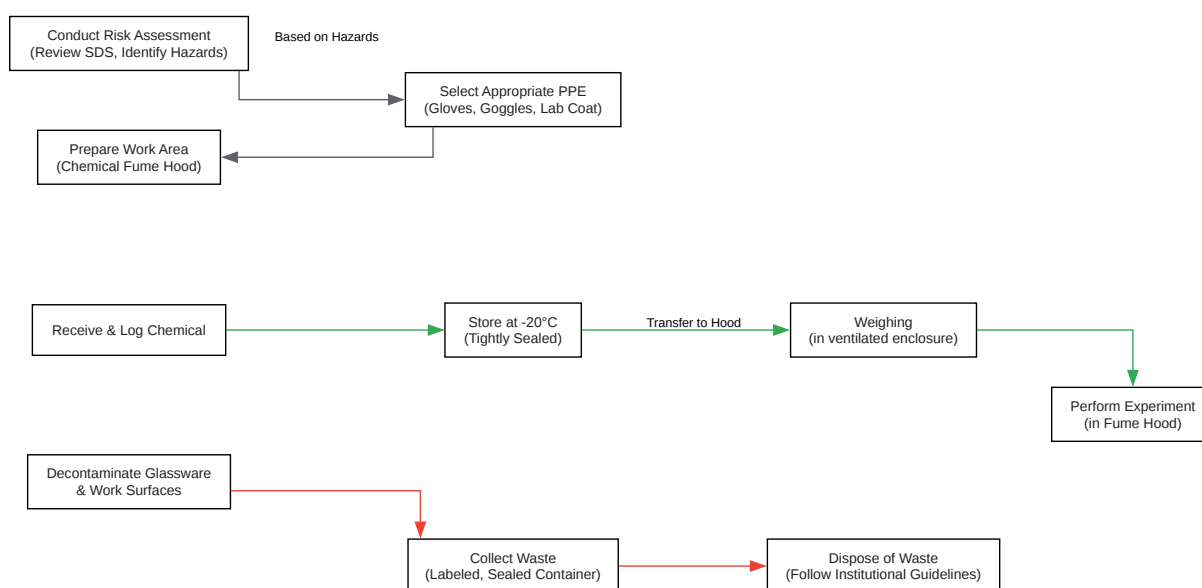
- Ventilation: All handling of **N-Boc-L-phenylalaninal** should be performed in a properly functioning chemical fume hood to control potential exposure to dust or vapors.[10]
- Storage: Store **N-Boc-L-phenylalaninal** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is -20°C.[4] Keep the container tightly closed when not in use.

Spill and Emergency Procedures

- Minor Spills: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite). Place the absorbed material into a sealed, labeled container for proper disposal.
- Major Spills: In the event of a large spill, evacuate the area immediately. If safe to do so, ventilate the area and prevent the spill from entering drains. Contact your institution's environmental health and safety department for assistance with cleanup.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[2]
 - Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[2] If irritation persists, seek medical advice.
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N-Boc-L-phenylalaninal**, from receipt of the chemical to its final disposal.



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Caption: Safe handling workflow for **N-Boc-L-phenylalaninal**.

This comprehensive guide provides a framework for the safe handling of **N-Boc-L-phenylalaninal**. Researchers, scientists, and drug development professionals are encouraged to use this information in conjunction with their institution's specific safety protocols and to

always exercise caution when working with any chemical, particularly those with limited toxicological data.

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